

Physical and chemical properties of Rauvoyunine C

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest				
Compound Name:	Rauvoyunine C			
Cat. No.:	B12322443	Get Quote		

Rauvoyunine C: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Rauvoyunine C**, a picraline-type indole alkaloid. The information is curated for professionals in research, and drug development.

Physicochemical Properties

Rauvoyunine C is a natural product isolated from the aerial parts of Rauvolfia yunnanensis, a plant indigenous to southwestern China.[1] It is classified as a picraline-type indole alkaloid.[1] The fundamental physicochemical properties of **Rauvoyunine C** are summarized in the table below.



Property	Value	Source
CAS Number	1211543-01-9	[2]
Molecular Formula	C32H36N2O9	
Molecular Weight	592.7 g/mol	-
Appearance	Amorphous powder	-
Melting Point	173-175 °C (from acetone)	-
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	
Storage Temperature	-20°C	-

Chemical Structure and Identification

The structure of **Rauvoyunine C** was determined to be 11-methoxyburnamine-17-O-3',4',5'-trimethoxybenzoate through extensive spectroscopic analysis, including High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).

Synonyms:

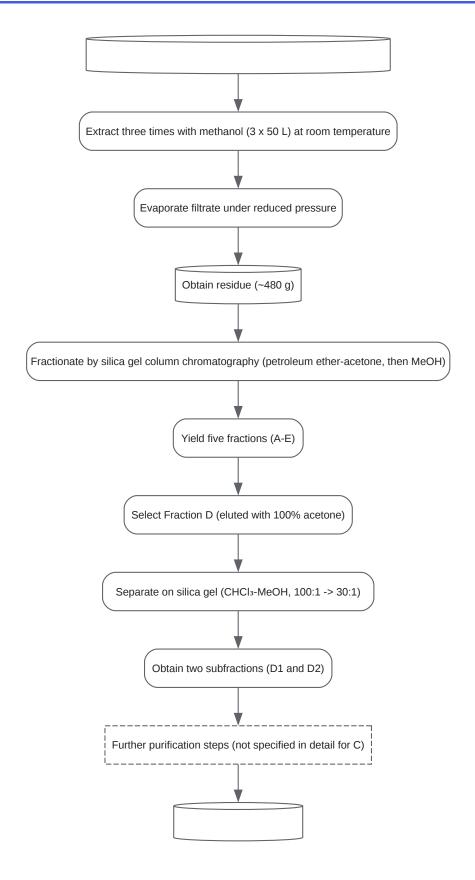
- 11-Methoxyburnamine 17-O-3',4',5'-trimethoxybenzoate
- IntermedinC

Experimental Protocols Extraction and Isolation of Rauvoyunine C

The following protocol describes the extraction and isolation of **Rauvoyunine C** from the aerial parts of Rauvolfia yunnanensis.

Experimental Workflow for **Rauvoyunine C** Isolation





Click to download full resolution via product page

Isolation workflow for Rauvoyunine C.



Methodology:

- Extraction: The air-dried and powdered aerial parts of R. yunnanensis (6.5 kg) were extracted three times with 50 L of methanol for three days at room temperature.
- Concentration: The resulting filtrate was evaporated under reduced pressure to yield a residue of approximately 480 g.
- Fractionation: This residue was then fractionated using silica gel (200–300 mesh) column chromatography, eluting with a gradient of petroleum ether-acetone followed by methanol. This process yielded five primary fractions (A–E).
- Separation: Fraction D, which was eluted with 100% acetone, underwent further separation
 on a silica gel column using a chloroform-methanol gradient (from 100:1 to 30:1) to give two
 subfractions, D1 and D2. Rauvoyunine C was isolated from one of these subfractions.

Biological Activity

Rauvoyunine C, along with its counterpart Rauvoyunine B, was evaluated for its in vitro cytotoxicity against a panel of five human tumor cell lines. The assays were conducted using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) method.

Cytotoxicity Data for Rauvoyunine C

Cell Line	Cancer Type	IC50 (μM)	Activity
HL-60	Promyelocytic Leukemia	> 40	Inactive
SMMC-7721	Hepatocellular Carcinoma	> 40	Inactive
A-549	Lung Carcinoma	> 40	Inactive
MCF-7	Breast Adenocarcinoma	> 40	Inactive
SW-480	Colon Adenocarcinoma	> 40	Inactive



The results indicate that **Rauvoyunine C** did not exhibit significant cytotoxic activity against these five cancer cell lines at the concentrations tested. There is currently no available information in the public domain regarding other biological activities or its effects on signaling pathways.

Spectroscopic Data

The elucidation of **Rauvoyunine C**'s structure was accomplished through extensive spectroscopic analysis. While detailed NMR and IR data are not fully reported in the cited literature, High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) was used to confirm the molecular formula.

This guide serves as a foundational resource for professionals engaged in the study and development of natural products. Further research is required to explore the full pharmacological potential of **Rauvoyunine C**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Three new indole alkaloids from Rauvolfia yunnanensis PMC [pmc.ncbi.nlm.nih.gov]
- 2. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [Physical and chemical properties of Rauvoyunine C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12322443#physical-and-chemical-properties-of-rauvoyunine-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com